

Personal protective equipment for handling BMS-813160

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Essential Safety and Handling Guide for BMS-813160

For Researchers, Scientists, and Drug Development Professionals: A Procedural Guide to the Safe Handling, Operation, and Disposal of **BMS-813160**.

This guide provides immediate, essential safety protocols and logistical information for the handling of **BMS-813160**, a potent and selective dual antagonist of CCR2 and CCR5. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

I. Compound Data Summary

BMS-813160 is a crystalline solid intended for research use only and is not for human or veterinary applications.[1] The following tables summarize its key physical and solubility properties.

Table 1: Physical and Storage Properties of BMS-813160



Property	Value
Physical Form	Crystalline solid[1]
CAS Number	1286279-29-5[1][2][3]
Molecular Formula	C25H40N8O2[1]
Molecular Weight	484.64 g/mol [2]
Storage (Powder)	3 years at -20°C[2]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[3]

Table 2: Solubility Data for BMS-813160

Solvent	Solubility
DMSO	97 mg/mL (200.14 mM)[2]
Ethanol	92 mg/mL (189.82 mM)[3]
Water	Insoluble[3]

II. Personal Protective Equipment (PPE) Protocol

Given the potent biological activity of **BMS-813160**, a comprehensive PPE strategy is mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion.

Table 3: Required Personal Protective Equipment for Handling BMS-813160



PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against skin contact. The outer glove should be changed immediately if contamination is suspected.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from airborne particles and potential splashes of solutions.
Body Protection	A dedicated, buttoned lab coat. A disposable gown is recommended when handling larger quantities.	Prevents contamination of personal clothing. Lab coats should be removed before leaving the laboratory.
Respiratory Protection	A NIOSH-approved respirator is required when handling the powder outside of a certified containment system.	Prevents inhalation of fine particles.

III. Step-by-Step Handling and Operational Plan

This section outlines the procedural workflow for the safe handling of **BMS-813160** from initial preparation to post-experiment cleanup.

Experimental Workflow for BMS-813160



Preparation 1. Don PPE 2. Prepare Containment Area Handling 3. Weigh Compound 4. Reconstitute Solution Experimentation 5. Perform Experiment Cleanup & Disposal 6. Decontaminate Surfaces & Equipment

BMS-813160 Handling Workflow

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7. Dispose of Waste

Caption: Workflow for the safe handling of BMS-813160.

1. Preparation:



- Don PPE: Before entering the designated handling area, put on all required PPE as specified in Table 3.
- Prepare Containment Area: All handling of powdered BMS-813160 must occur within a
 certified chemical fume hood or a glove box to minimize inhalation risk. The work surface
 should be covered with absorbent, disposable liners.

2. Handling:

- Weighing: Use dedicated, calibrated equipment for weighing. Handle the powder gently to avoid creating airborne dust.
- Reconstitution: To prepare a stock solution, slowly add the solvent (e.g., DMSO) to the vial
 containing the powdered compound. Cap the vial and vortex until the solid is completely
 dissolved. For in-vivo experiments, further dilution with vehicles like corn oil may be
 necessary.[4]

3. Experimentation:

- Conduct all experimental procedures involving BMS-813160 with care to prevent splashes and aerosol generation.
- 4. Cleanup and Disposal:
- Decontamination: Thoroughly decontaminate all surfaces, glassware, and equipment that came into contact with **BMS-813160**. Use an appropriate cleaning agent (e.g., 70% ethanol followed by water).
- Waste Disposal: All waste materials, including contaminated PPE, disposable liners, pipette
 tips, and vials, must be disposed of as hazardous chemical waste. Follow your institution's
 and local environmental regulations for hazardous waste disposal. Do not dispose of BMS813160 or its solutions down the drain.

IV. Emergency Procedures

Table 4: Emergency Response Plan for BMS-813160 Exposure



Exposure Route	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
Inhalation	Move the individual to fresh air.
Ingestion	Do NOT induce vomiting.

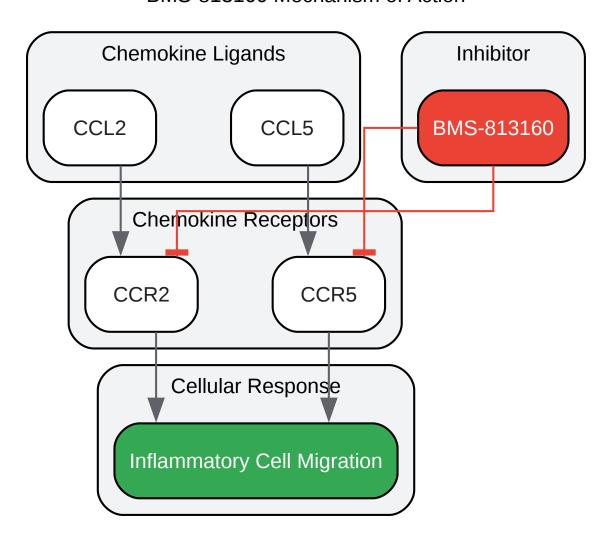
In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet or this guide to the medical personnel.

V. Signaling Pathway Overview

BMS-813160 is a dual antagonist of the chemokine receptors CCR2 and CCR5. These receptors are involved in inflammatory responses and the migration of immune cells. The diagram below illustrates the inhibitory action of **BMS-813160** on these signaling pathways.



BMS-813160 Mechanism of Action



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Caption: BMS-813160 inhibits CCR2 and CCR5 signaling.

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